

Application Note and Protocol: Preparation of 1-Docosanol-d45 Stock Solutions

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Compound of Interest

Compound Name: 1-Docosanol-d45

Cat. No.: B12424369

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Introduction

1-Docosanol-d45 is the deuterium-labeled form of 1-Docosanol, a 22-carbon saturated fatty alcohol.^{[1][2][3]} In research, it is primarily utilized as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) or as a tracer in metabolic studies.^[1] Due to its long, nonpolar hydrocarbon chain, **1-Docosanol-d45** is a waxy, white solid that is practically insoluble in water but shows solubility in non-polar organic solvents.^{[4][5][6][7][8]} This protocol provides a detailed methodology for the preparation of standardized stock solutions of **1-Docosanol-d45** for use in research and drug development applications.

Physicochemical Properties and Data

Accurate stock solution preparation begins with precise characterization of the compound. The key properties of **1-Docosanol-d45** are summarized below.

Table 1: Physicochemical Data for **1-Docosanol-d45**

Property	Value	Reference
Molecular Formula	C ₂₂ H D ₄₅ O	[9]
Molecular Weight	371.9 g/mol	[9]
Appearance	White waxy solid, powder, or flakes	[5][6]
Melting Point	68-72 °C (for non-deuterated form)	[5][7]
Solubility	Water: Insoluble[4][7][8] DMSO: < 1 mg/mL[4] Organic Solvents: Soluble in non-polar solvents (e.g., hexane, ether, chloroform)[6]	
Storage	Room temperature, in a dry, cool, well-ventilated area	[1][10]

Experimental Protocol

This protocol details the steps for preparing a 1 mg/mL stock solution of **1-Docosanol-d45** in chloroform. Calculations for other common concentrations are provided in Table 2.

Materials and Equipment

- **1-Docosanol-d45** solid
- Chloroform (ACS grade or higher)
- Analytical balance
- Glass volumetric flasks (e.g., 10 mL, 25 mL)
- Glass pipettes or syringes
- Spatula

- Weighing paper
- Water bath or heating block
- Sonicator
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Procedure

- Preparation: Ensure all glassware is clean and dry. Perform all operations in a well-ventilated fume hood.
- Weighing: Accurately weigh the desired mass of **1-Docosanol-d45** using an analytical balance. For a 1 mg/mL solution in 10 mL, weigh 10 mg of the compound.
- Transfer: Carefully transfer the weighed solid into a 10 mL glass volumetric flask.
- Initial Solvation: Add approximately 5-7 mL of chloroform to the flask. The solid will not dissolve immediately.
- Dissolution: To facilitate dissolution, gently heat the solution in a water bath set to 40-50°C. Caution: Chloroform is volatile. Avoid boiling. Intermittently, place the flask in a sonicator for 5-10 minute intervals until all the solid has visibly dissolved.
- Final Volume Adjustment: Once the solution is clear and has returned to room temperature, carefully add chloroform to the flask until the bottom of the meniscus aligns with the calibration mark.
- Homogenization: Cap the flask securely and invert it 10-15 times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a tightly sealed amber glass vial for storage. Store at room temperature, protected from light.

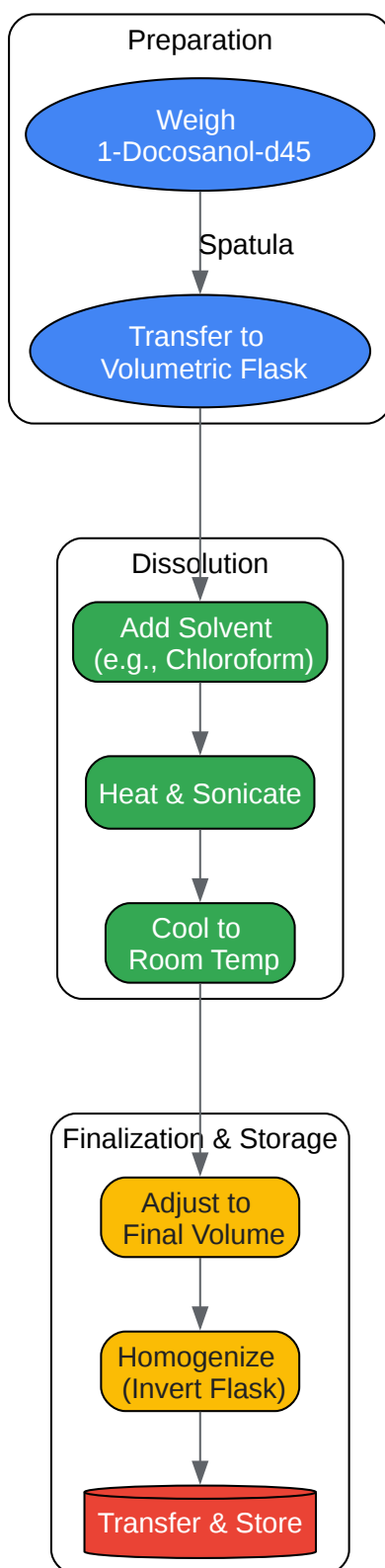
Table 2: Mass of **1-Docosanol-d45** Required for Various Stock Solutions

Desired Concentration	Volume	Mass Required
1 mg/mL	10 mL	10 mg
5 mg/mL	10 mL	50 mg
1 mM	10 mL	3.72 mg
5 mM	10 mL	18.60 mg
10 mM	25 mL	92.98 mg

Calculations are based on a molecular weight of 371.9 g/mol .

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **1-Docosanol-d45** stock solution.



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Caption: Workflow for preparing **1-Docosanol-d45** stock solution.

Safety and Handling Precautions

- Personal Protective Equipment: Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **1-Docosanol-d45** and organic solvents.[7][10]
- Ventilation: Handle the compound and solvents in a well-ventilated chemical fume hood to avoid inhalation of dust or fumes.[10][11]
- Handling: Avoid direct contact with skin and eyes.[5] Minimize dust generation during weighing and transfer.[7][11] Wash hands thoroughly after handling.[5]
- Disposal: Dispose of chemical waste according to local institutional and governmental regulations.

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